

2,3,6-Tribromo-5-methylpyridine CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2,3,6-Tribromo-5-methylpyridine**

Cat. No.: **B3028919**

[Get Quote](#)

An In-Depth Technical Guide to **2,3,6-Tribromo-5-methylpyridine**

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the chemical compound **2,3,6-Tribromo-5-methylpyridine**. It covers its core chemical identity, molecular structure, synthesis, reactivity, applications, and safety protocols, providing field-proven insights into its utility and handling.

Compound Identification and Physicochemical Properties

2,3,6-Tribromo-5-methylpyridine is a halogenated derivative of pyridine, a heterocyclic aromatic compound.^[1] The strategic placement of three bromine atoms and a methyl group on the pyridine ring imparts unique chemical properties, making it a valuable intermediate in various synthetic applications.^[1] Its CAS Registry Number is 393516-82-0.^{[1][2][3]}

A summary of its key identifiers and properties is presented below:

| Property | Value | Source(s) |
|-------------------|---|---|
| CAS Number | 393516-82-0 | [1] [2] [3] |
| IUPAC Name | 2,3,6-tribromo-5-methylpyridine | [1] |
| Molecular Formula | C ₆ H ₄ Br ₃ N | [1] |
| Molecular Weight | 329.81 g/mol | [1] |
| Canonical SMILES | CC1=CC(=C(N=C1Br)Br)Br | [1] |
| InChI | InChI=1S/C6H4Br3N/c1-3-2-4(7)6(9)10-5(3)8/h2H,1H3 | [1] |
| InChI Key | XXEWSVZWDLGXRE-UHFFFAOYSA-N | [1] |

Molecular Structure and Chemical Representation

The structure of **2,3,6-Tribromo-5-methylpyridine** is characterized by a pyridine ring substituted at the 2, 3, and 6 positions with bromine atoms and at the 5-position with a methyl group. This arrangement significantly influences the molecule's electronic distribution and steric profile, which in turn dictates its reactivity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2,3,6-Tribromo-5-methylpyridine | 393516-82-0 [smolecule.com]
- 2. molecularinfo.com [molecularinfo.com]
- 3. molecularinfo.com [molecularinfo.com]
- To cite this document: BenchChem. [2,3,6-Tribromo-5-methylpyridine CAS number and molecular structure]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3028919#2-3-6-tribromo-5-methylpyridine-cas-number-and-molecular-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com